

Application Notes and Protocols: Caulophylline B In Vitro Cytotoxicity Assay

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Compound of Interest

Compound Name: *Caulophylline B*

Cat. No.: *B1164251*

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Abstract

Caulophylline B, a saponin isolated from *Caulophyllum robustum*, has demonstrated significant cytotoxic effects against various cancer cell lines. These application notes provide a detailed protocol for assessing the in vitro cytotoxicity of **Caulophylline B** using a standard MTT assay. Furthermore, it summarizes the key quantitative data from preclinical studies and illustrates the underlying apoptotic signaling pathway. This document is intended for researchers, scientists, and drug development professionals investigating the anticancer potential of natural products.

Quantitative Data Summary

The cytotoxic activity of **Caulophylline B** has been evaluated against several human cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values, which represent the concentration of a drug that is required for 50% inhibition in vitro, are summarized below.

Cell Line	Cancer Type	IC ₅₀ Value (μM)
SK-MEL-28	Malignant Melanoma	2.38
MCF-7	Breast Adenocarcinoma	2.5
MDA-MB-231	Breast Adenocarcinoma	4.2

Note: IC50 values can vary based on experimental conditions such as cell density, passage number, and incubation time.

Mechanism of Action: Mitochondrial Apoptotic Pathway

Caulophylline B induces cytotoxicity in cancer cells primarily through the activation of the intrinsic, or mitochondrial, pathway of apoptosis. This process is initiated by an increase in the ratio of the pro-apoptotic protein Bax to the anti-apoptotic protein Bcl-2. This shift in balance leads to the permeabilization of the outer mitochondrial membrane and the subsequent release of cytochrome c into the cytoplasm. Cytosolic cytochrome c then triggers the activation of a caspase cascade, beginning with caspase-9 and culminating in the activation of executioner caspases like caspase-3. Activated caspase-3 proceeds to cleave critical cellular substrates, including poly(ADP-ribose) polymerase (PARP), leading to the characteristic morphological and biochemical hallmarks of apoptosis and, ultimately, cell death.

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